

Essential Safety and Logistics for Handling 5-Ethyl-2-methylpyridine

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Compound of Interest

Compound Name: **5-Ethyl-2-methylpyridine**

Cat. No.: **B142974**

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For researchers, scientists, and drug development professionals, ensuring safe and compliant handling of **5-Ethyl-2-methylpyridine** is paramount. This guide provides immediate, essential safety protocols, operational plans, and disposal procedures to foster a secure laboratory environment.

Hazard Summary: **5-Ethyl-2-methylpyridine** is a combustible liquid that is harmful if swallowed and toxic in contact with skin or if inhaled.[1][2] It is known to cause severe skin burns and eye damage and is harmful to aquatic life.[1][2][3] Adherence to the following safety measures is critical to mitigate risks.

Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against exposure. The following table summarizes the mandatory PPE for handling **5-Ethyl-2-methylpyridine**.

Body Part	Personal Protective Equipment	Specifications and Usage
Eyes/Face	Safety Goggles and Face Shield	Must be worn at all times to protect against splashes and vapors. [1] [2] [4]
Hands	Chemical-Resistant Gloves	Nitrile or butyl rubber gloves are recommended. [4] [5] Inspect for tears or punctures before each use.
Body	Laboratory Coat	A fully buttoned, flame-retardant lab coat should be worn to protect against skin contact. [1] [2] [4]
Respiratory	Fume Hood or Respirator	All handling of 5-Ethyl-2-methylpyridine must be conducted in a certified chemical fume hood to minimize inhalation exposure. [4] [5] If a fume hood is not available, a NIOSH-approved respirator with appropriate organic vapor cartridges is required. [6]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **5-Ethyl-2-methylpyridine** is crucial for safety and experimental integrity.

1. Preparation and Engineering Controls:

- Ventilation: Ensure the laboratory is well-ventilated.[\[5\]](#) All work with **5-Ethyl-2-methylpyridine** must be performed in a certified chemical fume hood.[\[4\]](#)[\[5\]](#)

- Emergency Equipment: Confirm that an emergency eyewash station and safety shower are readily accessible and have been recently tested.[7]
- Material Gathering: Assemble all necessary chemicals, equipment, and waste containers within the fume hood before commencing work to minimize movement in and out of the containment area.

2. Handling the Chemical:

- Don PPE: Put on all required PPE as detailed in the table above.
- Grounding: Ground and bond containers when transferring the liquid to prevent static discharge, as it is a combustible liquid.[1]
- Weighing and Transfer: Carefully weigh and transfer **5-Ethyl-2-methylpyridine** within the fume hood. Use non-sparking tools.[8]
- Storage: Keep the container tightly closed when not in use and store it in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[5][9] It should be stored locked up.[8][9]

3. Post-Handling and Cleanup:

- Decontamination: Wipe down the work area with an appropriate solvent, followed by soap and water.
- PPE Removal: Remove PPE in the correct order to avoid cross-contamination. Dispose of single-use items, such as gloves, in the designated hazardous waste container.
- Hygiene: Wash hands thoroughly with soap and water after handling is complete.[9]

Emergency Procedures

In the event of accidental exposure, immediate action is critical.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes at an emergency eyewash station, holding the eyelids open. Seek immediate medical attention.[1][9]

- Skin Contact: Remove all contaminated clothing immediately and wash the affected area with plenty of water and soap for at least 15 minutes. Seek immediate medical attention.[2]
[9]
- Inhalation: Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[1][9]
- Ingestion: Do NOT induce vomiting.[1][2] Rinse the mouth with water and seek immediate medical attention.[2][8]

Disposal Plan

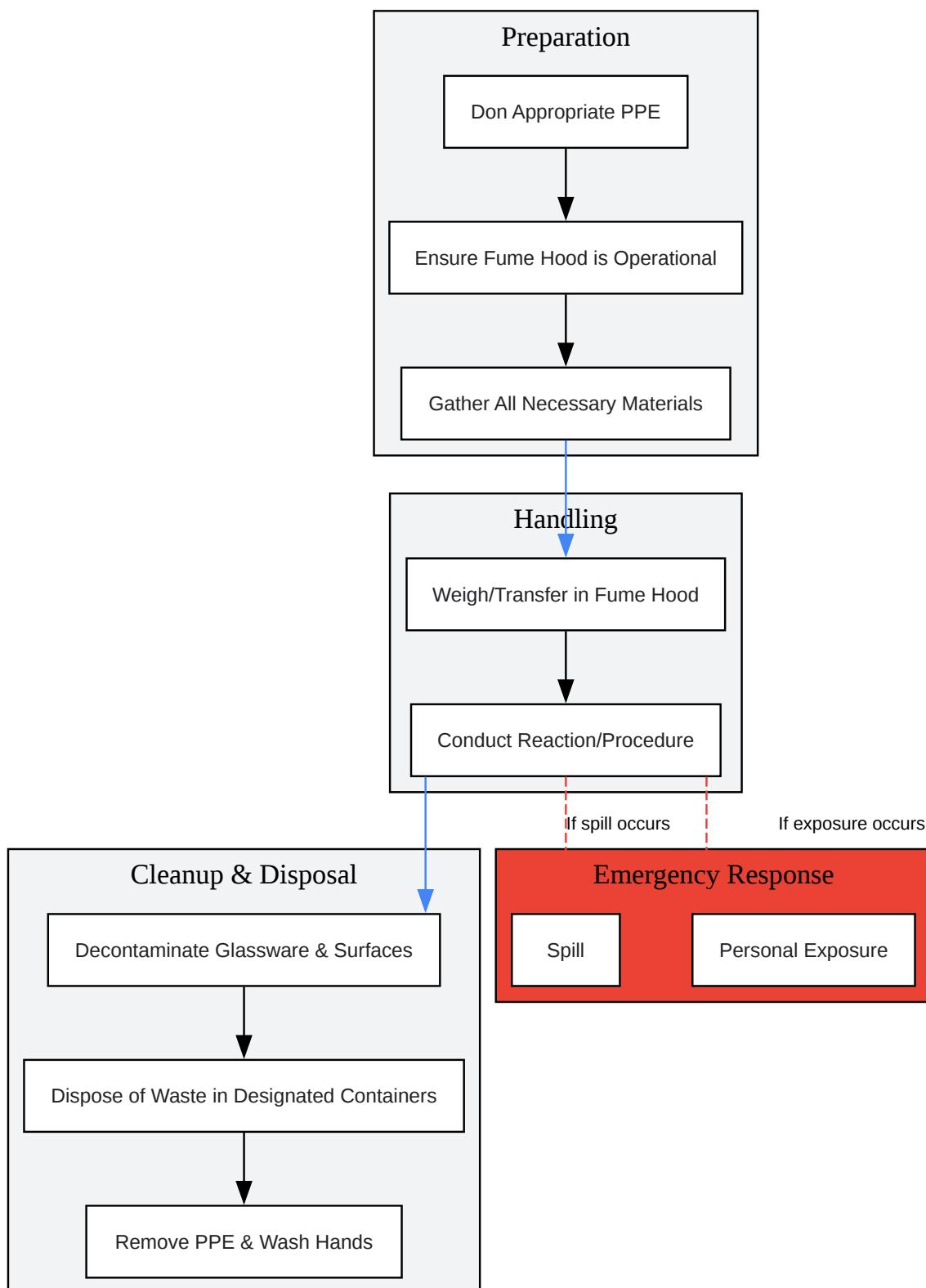
Proper disposal of **5-Ethyl-2-methylpyridine** and associated waste is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: All waste containing **5-Ethyl-2-methylpyridine**, including contaminated consumables (e.g., gloves, paper towels, pipette tips) and spill cleanup materials, must be treated as hazardous waste.
- Waste Segregation: Collect all liquid and solid waste in separate, clearly labeled, and sealed containers. Do not mix with other waste streams unless explicitly permitted by your institution's safety protocols.
- Environmental Precautions: Do not empty into drains or allow it to contaminate ground or surface water.[1][2]
- Container Disposal: Empty containers should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous waste.[4] After rinsing, containers should be disposed of in accordance with institutional and local regulations.
- Final Disposal: All hazardous waste must be disposed of through a licensed professional waste disposal service or a chemical incinerator, in accordance with all federal, state, and local regulations.[7]

Quantitative Data Summary

Property	Value
CAS Number	104-90-5 [1] [9]
Molecular Formula	C ₈ H ₁₁ N [10]
Boiling Point	178 °C [9] [10]
Flash Point	66.11 °C - 68 °C (closed cup) [2] [11]
Density	0.919 g/mL at 25 °C [10]
Oral LD50 (Rat)	1,737 mg/kg [9]
Dermal LD50 (Rabbit)	1,000 mg/kg [8]
Water Solubility	12.0 g/L [9]

Workflow for Safe Handling of 5-Ethyl-2-methylpyridine

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Caption: Workflow for the safe handling of **5-Ethyl-2-methylpyridine**.

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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling 5-Ethyl-2-methylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b142974#personal-protective-equipment-for-handling-5-ethyl-2-methylpyridine>

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